

3-Ethylpyrrolidine-1-carbothioamide CAS number and identifiers

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Compound of Interest

Compound Name: 3-Ethylpyrrolidine-1-carbothioamide

Cat. No.: B2731763

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Technical Guide: 3-Ethylpyrrolidine-1-carbothioamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Ethylpyrrolidine-1-carbothioamide**, including its chemical identifiers, a general synthesis protocol, and an exploration of the biological activities of related pyrrolidine derivatives. Due to the limited availability of data for this specific compound, information on analogous structures, particularly its carboxamide counterpart, is included for comparative purposes.

Chemical Identifiers

Direct experimental data and registered identifiers for **3-Ethylpyrrolidine-1-carbothioamide** are not readily available in public chemical databases. Therefore, predicted identifiers are provided alongside the experimentally determined identifiers for the closely related analog, 3-Ethylpyrrolidine-1-carboxamide.

Table 1: Predicted Identifiers for **3-Ethylpyrrolidine-1-carbothioamide**

Identifier	Value
Molecular Formula	C ₇ H ₁₄ N ₂ S
Molecular Weight	158.27 g/mol
Canonical SMILES	CCC1CCN(C1)C(=S)N
InChI	InChI=1S/C7H14N2S/c1-2-6-3-4-9(5-6)7(8)10/h6H,2-5H2,1H3,(H2,8,10)
InChIKey	Predicted based on structure

Table 2: Identifiers for 3-Ethylpyrrolidine-1-carboxamide

Identifier	Value	Source
PubChem CID	90759134	PubChemLite
Molecular Formula	C ₇ H ₁₄ N ₂ O	PubChemLite
Molecular Weight	142.20 g/mol	PubChemLite
Canonical SMILES	CCC1CCN(C1)C(=O)N	PubChemLite
InChI	InChI=1S/C7H14N2O/c1-2-6-3-4-9(5-6)7(8)10/h6H,2-5H2,1H3,(H2,8,10)	PubChemLite
InChIKey	SHGAGIDMRXMZDI-UHFFFAOYSA-N	PubChemLite

Experimental Protocols: General Synthesis of Pyrrolidine-1-carbothioamides

A specific experimental protocol for the synthesis of **3-Ethylpyrrolidine-1-carbothioamide** is not documented in readily accessible literature. However, a general and widely used method for the synthesis of N-substituted thioureas involves the reaction of a primary or secondary amine with an isothiocyanate. The following protocol is a generalized procedure based on established chemical principles for the synthesis of similar compounds.

General Synthesis of N-Substituted Pyrrolidine-1-carbothioamides

This protocol describes the reaction of a pyrrolidine derivative with an isothiocyanate to form the corresponding pyrrolidine-1-carbothioamide.

Materials:

- Substituted Pyrrolidine (e.g., 3-Ethylpyrrolidine)
- Isothiocyanate (e.g., Trimethylsilyl isothiocyanate for an unsubstituted carbothioamide, or an alkyl/aryl isothiocyanate for a substituted derivative)
- Anhydrous solvent (e.g., Tetrahydrofuran (THF), Dichloromethane (DCM), or Acetonitrile)
- Inert gas atmosphere (e.g., Nitrogen or Argon)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a flame-dried, round-bottom flask equipped with a magnetic stir bar, dissolve the substituted pyrrolidine (1.0 equivalent) in the chosen anhydrous solvent under an inert atmosphere.
- **Addition of Isothiocyanate:** To the stirred solution, add the isothiocyanate (1.0-1.2 equivalents) dropwise at room temperature. For highly reactive isothiocyanates, the reaction may be cooled to 0 °C.
- **Reaction Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed. Reaction times can vary from a few hours to overnight depending on the reactivity of the substrates.
- **Work-up:** Upon completion, the reaction mixture is concentrated under reduced pressure to remove the solvent. The resulting crude product can be purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure pyrrolidine-1-carbothioamide.

- Characterization: The structure and purity of the final product should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Biological Activities of Pyrrolidine Carbothioamide and Carboxamide Derivatives

While specific biological data for **3-Ethylpyrrolidine-1-carbothioamide** is not available, the broader class of pyrrolidine derivatives, including those with carbothioamide and carboxamide moieties, has been extensively studied and shown to exhibit a wide range of pharmacological activities.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) The pyrrolidine scaffold is a key structural component in many natural products and FDA-approved drugs.[\[3\]](#)

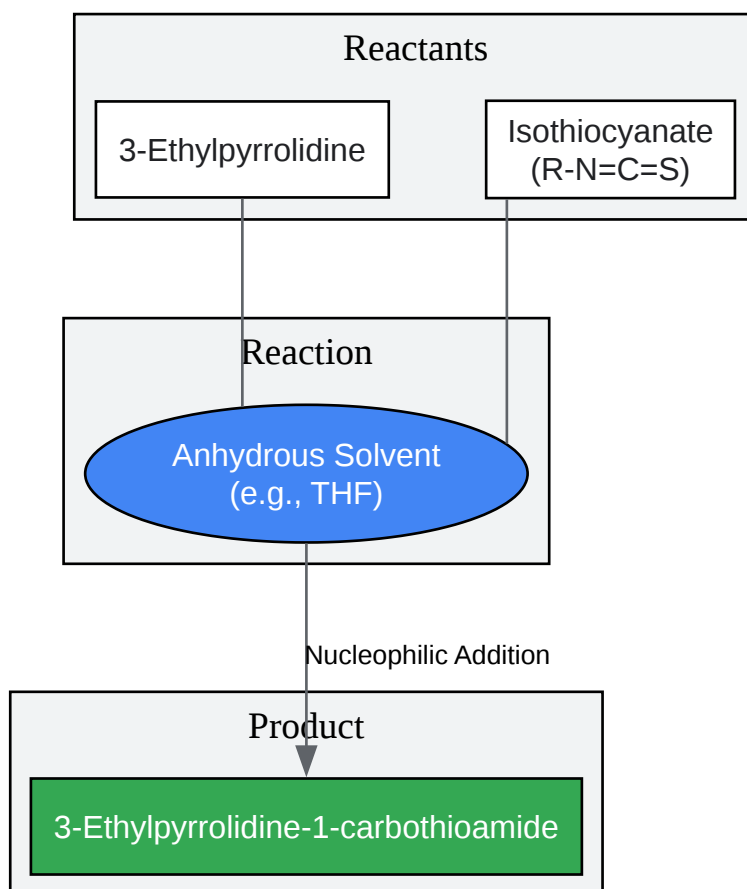
Table 3: Reported Biological Activities of Pyrrolidine Derivatives

Biological Activity	Description
Antimicrobial	Pyrrolidine derivatives have demonstrated activity against both Gram-positive and Gram-negative bacteria. [5] The morpholine and pyrrolidine derivatives of N-(1-adamanty)carbothioamide showed high activity against Gram-positive bacteria. [5]
Anticancer	Certain pyrrolidine-containing compounds have been identified as antagonists of the CXCR4 receptor, which is involved in cancer metastasis. [4]
Anti-inflammatory	Some pyrrolidine derivatives have been synthesized and evaluated for their anti-inflammatory effects. [6]
Anticonvulsant	The pyrrolidine-2,5-dione scaffold has been identified as a valuable component in the development of anticonvulsant agents. [3]
Enzyme Inhibition	Pyrrolidine carboxamides have been developed as potent inhibitors of the 11β -HSD1 enzyme, a target for metabolic syndrome.

The diverse biological activities of these compounds make the pyrrolidine scaffold a versatile platform for the design and development of novel therapeutic agents.[1][2][3][4]

Diagrams

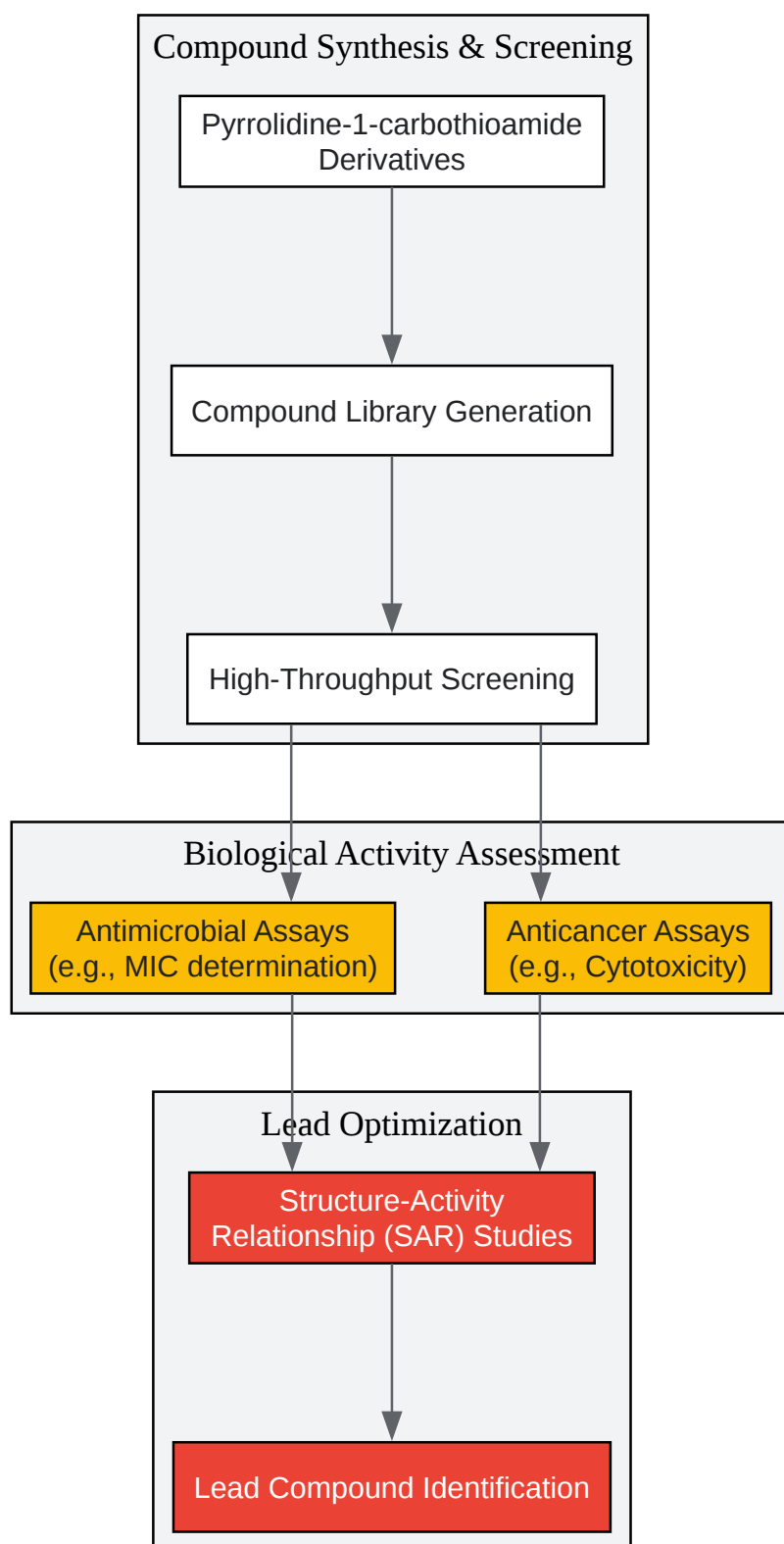
General Synthesis of Pyrrolidine-1-carbothioamides



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Caption: General reaction scheme for the synthesis of **3-Ethylpyrrolidine-1-carbothioamide**.

Potential Biological Relevance Workflow



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Caption: Workflow for the discovery of bioactive pyrrolidine-1-carbothioamide derivatives.

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